

# Comparative Analysis of 1-Acetyl-3,5-dimethyl Adamantane and 1-Acetyladamantane

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## Compound of Interest

Compound Name: 1-Acetyl-3,5-dimethyl Adamantane

Cat. No.: B1147207

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## Introduction

Adamantane and its derivatives represent a significant class of compounds in medicinal chemistry, prized for their rigid, lipophilic, three-dimensional structure.[1][2] This unique cage-like framework is a key component in several approved drugs, enhancing properties like bioavailability and metabolic stability.[3][4] This guide provides a comparative study of two specific derivatives: **1-Acetyl-3,5-dimethyl Adamantane** and 1-Acetyladamantane. While both compounds serve primarily as chemical intermediates, their structural differences and the properties of their subsequent derivatives warrant a detailed comparison for researchers in drug discovery and organic synthesis. The primary pharmacological relevance of these molecules lies in their role as precursors to potent antiviral and neuroprotective agents.[5][6]

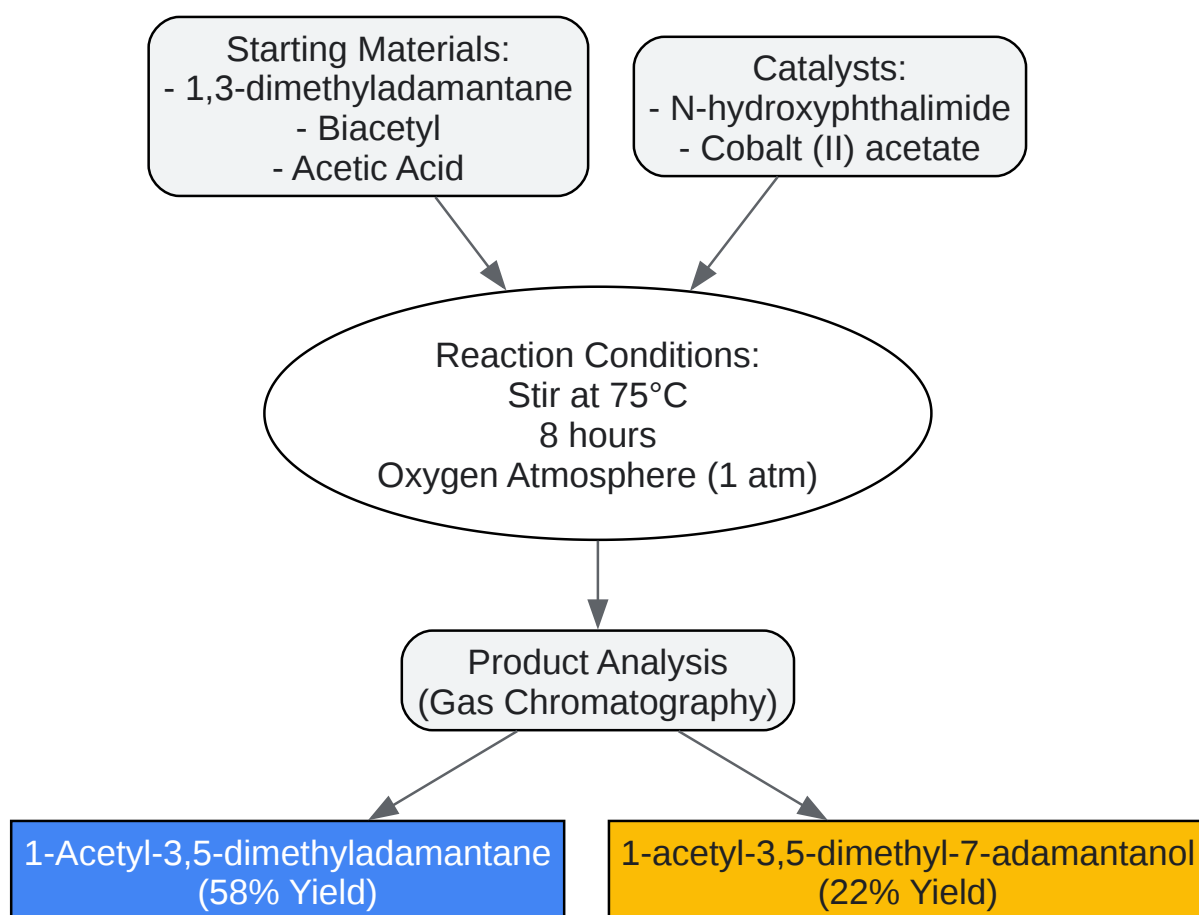
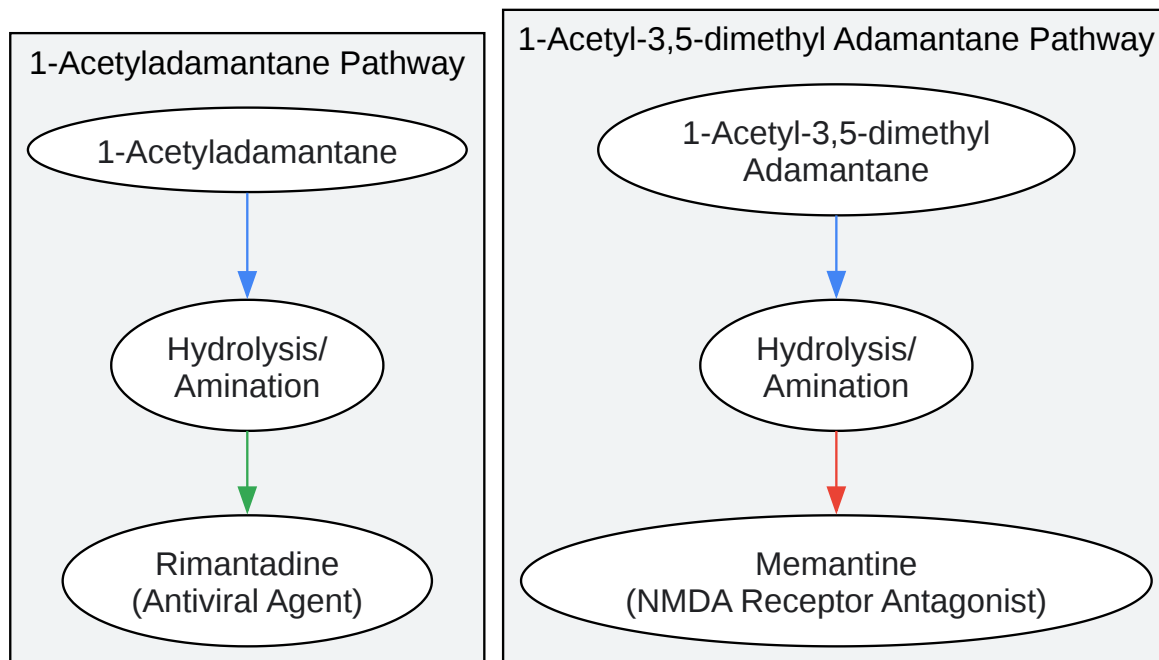
## Physicochemical Properties

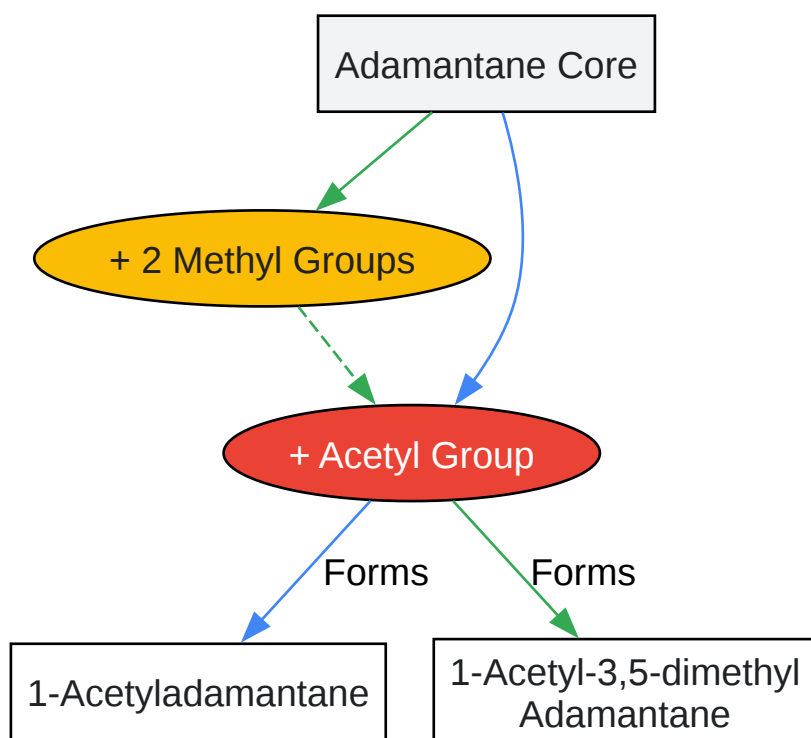
The addition of two methyl groups to the adamantane cage in **1-Acetyl-3,5-dimethyl Adamantane** results in a higher molecular weight and likely influences its lipophilicity and crystalline structure, as reflected in the differing physical properties compared to 1-Acetyladamantane.

Property	1-Acetyl-3,5-dimethyl Adamantane	1-Acetyladamantane
CAS Number	40430-57-7[7]	1660-04-4[5]
Molecular Formula	C <sub>14</sub> H <sub>22</sub> O[7]	C <sub>12</sub> H <sub>18</sub> O[5]
Molecular Weight	206.32 g/mol [7]	178.27 g/mol [5][8]
Appearance	-	White Crystalline Powder[8]
Melting Point	Not available. (Related compound, 1-Acetamido-3,5-dimethyladamantane, melts at 110-111°C[9][10])	53-56°C[5] or 184-186°C[8]
Boiling Point	Not available. (Related compound, 1-Acetamido-3,5-dimethyladamantane, boils at ~348.5°C[9][11])	~250.52°C (estimate)[5][8]
Solubility	Not available.	Insoluble in water; Soluble in methanol.[5][8]

## Structural Comparison and Pharmacological Relationship

The core difference between the two molecules is the presence of two methyl groups at the 3 and 5 bridgehead positions of the adamantane cage in **1-Acetyl-3,5-dimethyl Adamantane**. These methyl groups increase the molecule's lipophilicity. Both compounds are key intermediates in the synthesis of important pharmaceuticals.





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